

Application Notes and Protocols for p-Ethynylphenylalanine Hydrochloride

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Compound of Interest

Compound Name: *p-Ethynylphenylalanine*
hydrochloride

Cat. No.: B1653659

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Abstract

p-Ethynylphenylalanine hydrochloride (pEPA HCl) is a versatile synthetic amino acid with significant applications in biomedical research and drug development. Its unique chemical structure, featuring a terminal alkyne group, allows it to serve as a powerful tool for two primary experimental approaches: as a potent and selective inhibitor of tryptophan hydroxylase (TPH), the rate-limiting enzyme in serotonin biosynthesis, and as a bio-orthogonal handle for "click chemistry" reactions. These application notes provide detailed protocols for both the enzymatic inhibition and protein labeling applications of pEPA HCl, along with relevant quantitative data and safety considerations.

Inhibition of Tryptophan Hydroxylase (TPH)

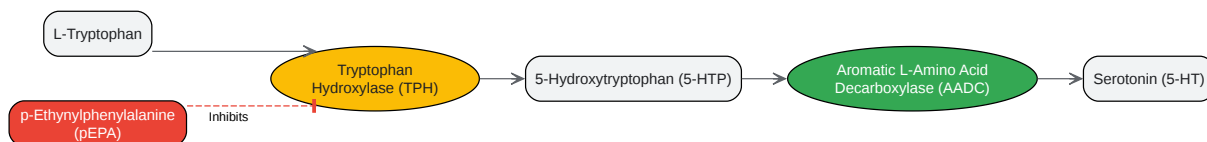
p-Ethynylphenylalanine acts as a competitive and reversible inhibitor of TPH, offering a more potent and specific alternative to commonly used inhibitors like p-chlorophenylalanine (pCPA). [1] This makes it an invaluable tool for studying the physiological and behavioral roles of serotonin.

Quantitative Data: In Vitro and In Vivo Inhibition of TPH

| Parameter | Value | Species/System | Reference |
|--|--------------------------------|-----------------------------|-----------|
| In Vitro Inhibition | | | |
| TPH Inhibition (Ki) | 32.6 ± 6.2 µM (vs. tryptophan) | Purified TPH | [1] |
| In Vivo Inhibition | | | |
| TPH Activity Decrease | 95 ± 5% | Rat brain homogenates | [1] |
| Serotonin Level Decrease | 85% | Rat brain | [1] |
| 5-HIAA Level Decrease | 85% | Rat brain | [1] |
| Effective Dose | 30 mg/kg (i.p. injection) | Rat | [1] |
| Onset of Action (Extracellular 5-HT decrease) | 30-90 minutes | Rat brain (various regions) | [2] |
| Duration of Action (return to normal 5-HT levels) | ~12 days | Rat brain | [2] |

Signaling Pathway: Serotonin Biosynthesis Inhibition

The following diagram illustrates the serotonin biosynthesis pathway and the point of inhibition by p-Ethynylphenylalanine.



1. Unnatural Amino Acid Incorporation

Site-directed Mutagenesis
(Introduce TAG codon)



Co-transformation of E. coli
(Protein & Synthetase Plasmids)



Protein Expression
(in presence of pEPA)



Protein Purification

Labeled Protein

2. Click Chemistry Labeling (CuAAC)



Reaction Setup:
- pEPA-containing protein
- Azide-probe
- CuSO₄
- Reducing Agent (e.g., Sodium Ascorbate)
- Ligand (e.g., THPTA)



Incubation
(Room Temperature)



Purification of Labeled Protein

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References

- 1. p-ethynylphenylalanine: a potent inhibitor of tryptophan hydroxylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Short- and long-term effects of p-ethynylphenylalanine on brain serotonin levels - PubMed [pubmed.ncbi.nlm.nih.gov]
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